

Technical Guide: Physical Properties and Applications of (+)-Dibenzoyl-D-tartaric Acid

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Compound of Interest

Compound Name: (+)-Dibenzoyl-D-tartaric acid

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Introduction

(+)-Dibenzoyl-D-tartaric acid is a chiral resolving agent of significant importance in stereochemistry and the pharmaceutical industry. A derivative of naturally occurring D-tartaric acid, its dibenzoyl substitution enhances its crystallinity, a key attribute in the separation of enantiomers. This technical guide provides a comprehensive overview of the physical properties of **(+)-Dibenzoyl-D-tartaric acid**, detailed experimental protocols for their determination, and a workflow for its primary application in chiral resolution.

Core Physical and Chemical Properties

(+)-Dibenzoyl-D-tartaric acid presents as a white to off-white or light yellow crystalline powder.^{[1][2]} It is a hygroscopic substance and should be stored accordingly.^[3]

Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of **(+)-Dibenzoyl-D-tartaric acid**.

Property	Value	Notes
Molecular Formula	C ₁₈ H ₁₄ O ₈	
Molecular Weight	358.30 g/mol	
Melting Point	154-156 °C	[2][4]
Specific Rotation [α]	+116° to +120°	c = 5 to 9 in ethanol or methanol.[5][6]
Solubility		
Insoluble	Water.[1]	
Slightly Soluble	Acetonitrile, Ethanol, Methanol.[1]	
Density	~1.438 g/cm ³	[1]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of **(+)-Dibenzoyl-D-tartaric acid**.

Melting Point Determination

Objective: To determine the temperature range over which the crystalline solid melts to a liquid.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **(+)-Dibenzoyl-D-tartaric acid** is packed into a capillary tube to a height of 2-3 mm.
- **Instrumentation:** A calibrated melting point apparatus is used.
- **Procedure:**
 - The capillary tube is placed in the heating block of the apparatus.

- The temperature is raised at a rate of 10-20 °C/min until it is about 20 °C below the expected melting point.
- The heating rate is then reduced to 1-2 °C/min to allow for thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last crystal melts is recorded as the end of the melting range.

Specific Rotation Measurement

Objective: To measure the extent to which **(+)-Dibenzoyl-D-tartaric acid** rotates plane-polarized light.

Methodology:

- Solution Preparation:
 - Accurately weigh a specific amount of **(+)-Dibenzoyl-D-tartaric acid** (e.g., 0.5 g).
 - Dissolve the sample in a precise volume of a suitable solvent (e.g., ethanol or methanol) in a volumetric flask (e.g., 10 mL) to achieve a known concentration (c).^[7]
- Instrumentation: A polarimeter is used for this measurement.^[7]
- Procedure:
 - The polarimeter is calibrated with the pure solvent (blank reading).
 - The sample solution is carefully transferred to a polarimeter cell of a known path length (l).
 - The observed optical rotation (α) is measured.
 - The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l * c)$ where:
 - α = observed rotation in degrees

- l = path length in decimeters (dm)
- c = concentration in g/mL

Solubility Determination

Objective: To qualitatively assess the solubility of **(+)-Dibenzoyl-D-tartaric acid** in various solvents.

Methodology:

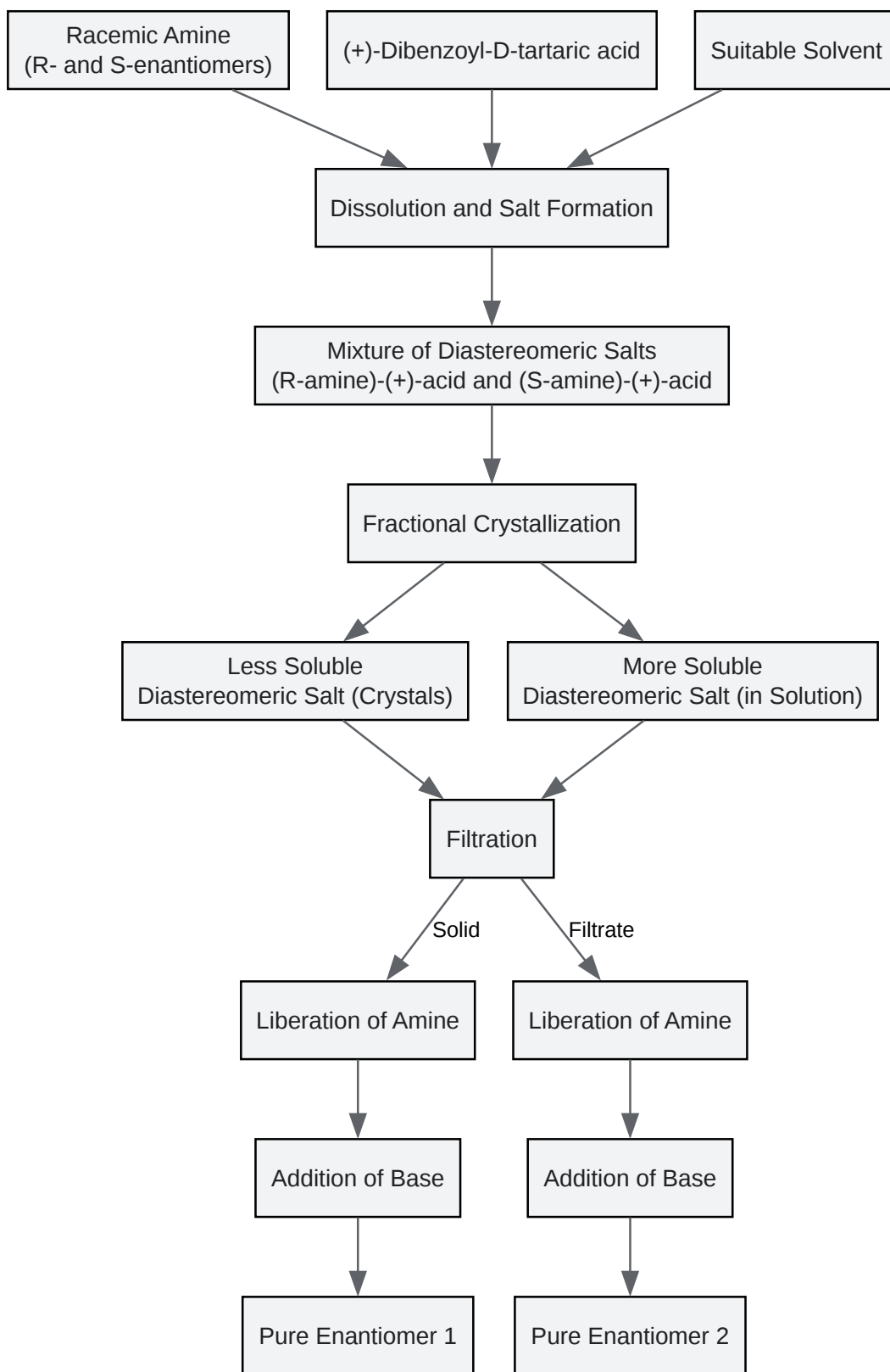
- Sample and Solvent Preparation:
 - A small, measured amount of **(+)-Dibenzoyl-D-tartaric acid** (e.g., 10 mg) is placed into a series of test tubes.
 - A measured volume of each solvent to be tested (e.g., 1 mL of water, ethanol, methanol, acetonitrile) is added to a separate test tube.^[1]
- Procedure:
 - The test tubes are agitated at a constant temperature (e.g., room temperature).
 - Visual observation is used to determine if the solid dissolves completely, partially (slightly soluble), or not at all (insoluble).
 - For quantitative analysis, a saturated solution can be prepared, and the concentration of the dissolved solid can be determined by techniques such as HPLC after filtration.

Application in Chiral Resolution

The primary application of **(+)-Dibenzoyl-D-tartaric acid** is in the chiral resolution of racemic mixtures, particularly amines.^[2] This is achieved through the formation of diastereomeric salts, which have different physical properties and can be separated by fractional crystallization.^[8]

Logical Workflow for Chiral Resolution of a Racemic Amine

The following diagram illustrates the logical workflow for the chiral resolution of a racemic amine using **(+)-Dibenzoyl-D-tartaric acid**.

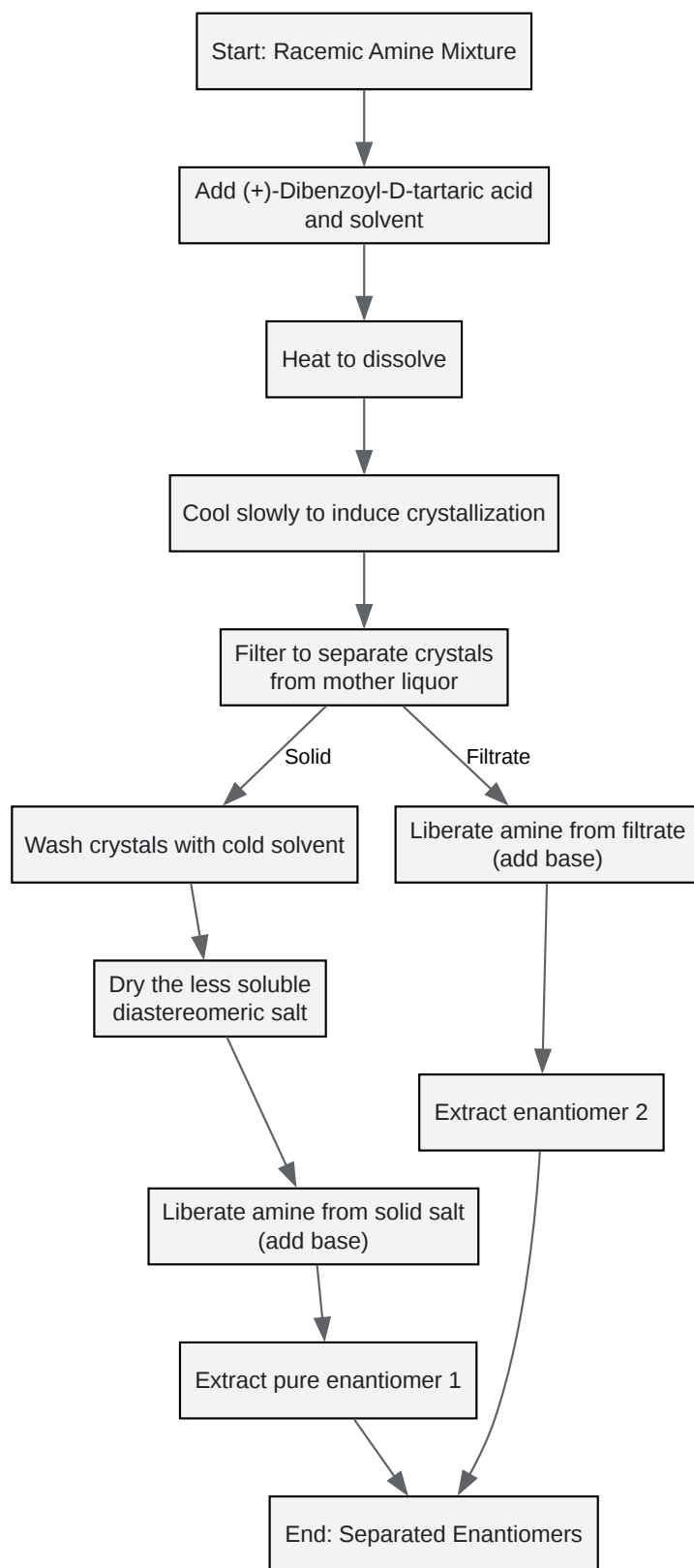


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Caption: Workflow for Chiral Resolution of a Racemic Amine.

Experimental Workflow for Chiral Resolution

The following diagram provides a more detailed experimental workflow for the chiral resolution process.



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Caption: Experimental Workflow for Diastereomeric Salt Resolution.

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